

An In-depth Technical Guide to Cycloheptylamine: Properties, Synthesis, and Applications

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Compound of Interest		
Compound Name:	Cycloheptylamine	
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For Researchers, Scientists, and Drug Development Professionals

Cycloheptylamine, a seven-membered cyclic amine, serves as a crucial building block in organic synthesis and holds significant potential in medicinal chemistry.[1] Its unique structural and chemical properties make it a versatile intermediate for creating complex molecules, including novel pharmaceutical compounds and catalysts.[1] This guide provides a comprehensive overview of the physical and chemical properties, experimental protocols for its synthesis and purification, and key applications of **cycloheptylamine**.

Core Physical and Chemical Properties

Cycloheptylamine is a colorless to pale yellow liquid characterized by a typical amine-like odor.[2][3] It is a flammable and corrosive compound, necessitating careful handling in a laboratory setting.[1][4]

Identifiers and General Properties



Property	Value	Reference
CAS Number	5452-35-7	[5]
Molecular Formula	C7H15N	[1][5]
Molecular Weight	113.20 g/mol	
Appearance	Colorless to pale yellow liquid	[3][6]
Odor	Amine-like	[3]

Physical Properties

The physical characteristics of **cycloheptylamine** are well-documented, providing essential data for its handling, purification, and use in reactions.

Property	Value	Reference
Boiling Point	170 °C (at 760 mmHg)	[1]
54 °C (at 11 mmHg)	[5][6]	
Melting Point	-18 °C	[5][7]
Density	0.889 g/mL at 25 °C	[5][6]
Refractive Index (n20/D)	1.472	[5][6]
Flash Point	42 °C (107.6 °F)	[7]
рКа	11.04 ± 0.20 (Predicted)	[5]

Solubility

Cycloheptylamine's solubility is dictated by its dual-nature structure, which includes a non-polar cycloaliphatic ring and a polar amine group.[2]



Solvent	Solubility	Reference
Water	Low to moderate solubility	[2][3]
Organic Solvents (Ethanol, Acetone, Diethyl Ether)	Soluble	[2]

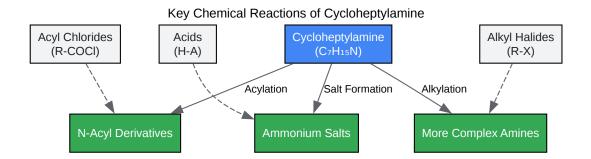
Chemical Properties and Reactivity

As a primary amine, **cycloheptylamine** exhibits characteristic nucleophilic and basic properties due to the lone pair of electrons on the nitrogen atom.[1][8] This reactivity allows it to participate in a wide range of chemical transformations.

- Basicity: It readily accepts protons from acids to form ammonium salts.[8] This property is fundamental to its use as a base catalyst.[8]
- Nucleophilicity: The amine group acts as a nucleophile, enabling reactions such as:
 - Acylation: Reacts with acyl chlorides to form N-acyl derivatives.[1][3]
 - Alkylation: Participates in reactions with alkyl halides to yield more complex amines.[1][3]
- Hydrogenation: Under specific conditions, it can be hydrogenated to produce saturated cyclic amines.[1]

The seven-membered ring provides conformational flexibility, which can influence the accessibility and reactivity of the amino group compared to smaller or larger cyclic amines.[8]





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Key Chemical Reactions of Cycloheptylamine

Experimental Protocols: Synthesis and Purification

Several reliable methods exist for the synthesis and purification of **cycloheptylamine**, which are crucial for obtaining high-purity material for research and development.

Synthesis Methods

The most common methods for synthesizing **cycloheptylamine** involve the transformation of a cycloheptane-based precursor.[1]

- Reduction of Cycloheptanone: A versatile and widely used method involves the reductive amination of cycloheptanone.[1] This can be achieved using reducing agents like lithium aluminum hydride or through catalytic hydrogenation of the intermediate imine.[1]
- Direct Amination: The reaction of cycloheptene with ammonia under specific catalytic conditions can also yield **cycloheptylamine**.[1]
- Ring-Opening Reactions: Certain cyclic precursors can undergo ring-opening followed by amination to produce the target compound.[1]



Synthesis Routes Cycloheptanone Reductive Amination (e.g., with LiAlH4 or H2/Catalyst) Crude Cycloheptylamine Purification (Distillation or Salt Formation) Pure Cycloheptylamine

General Synthesis Workflow for Cycloheptylamine

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General Synthesis and Purification Workflow

Purification Protocols

High-purity **cycloheptylamine** is typically obtained through one of two primary methods.[6]

Method 1: Hydrochloride Salt Formation and Recrystallization

Foundational & Exploratory





This is the most widely employed strategy for purification.[1] The hydrochloride salt has superior crystalline properties compared to the free base, enabling efficient purification.[1]

Protocol:

- Treat the crude cycloheptylamine with hydrochloric acid under controlled conditions to ensure complete conversion to the hydrochloride salt.[1]
- Dissolve the crude salt in a hot polar protic solvent, such as ethanol, methanol, or isopropanol.[1]
- Allow the solution to cool slowly to promote nucleation and crystal growth. Seeding with pure crystals can improve quality.[1]
- Induce crystallization if necessary by scratching the vessel walls or cooling to very low temperatures.[1]
- Collect the resulting crystals, which typically exhibit a melting point between 242-246 °C, indicating high purity.
- The free base can be regenerated from the purified salt and distilled under dry nitrogen in a vacuum.[6]

Method 2: Vacuum Distillation Under Inert Atmosphere

Vacuum distillation is the preferred method for purifying the free base directly, as it prevents oxidation and decomposition at its high atmospheric boiling point.[1]

Protocol:

- Set up a distillation apparatus with grease-free connections (e.g., Teflon-tapped vessels)
 to prevent contamination.[1]
- Introduce an inert atmosphere using nitrogen or argon to prevent side reactions.
- Conduct the distillation under reduced pressure (e.g., 11 mmHg), which lowers the boiling point to approximately 54 °C.[1]



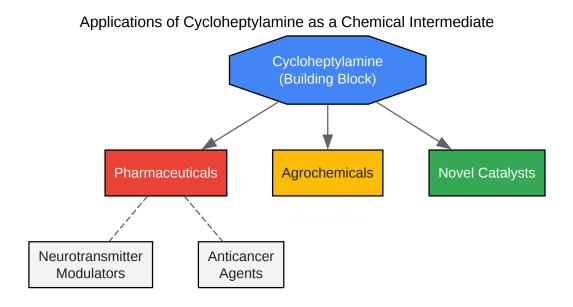
- Use magnetic stirring to prevent bumping and ensure smooth boiling.[1]
- Collect the distilled product, which should have a purity of 97-99% or higher.[1]

Applications in Research and Development

Cycloheptylamine's versatility makes it a valuable compound in both industrial and research settings.[1]

- Pharmaceutical Development: It serves as a key intermediate for synthesizing various pharmaceutical compounds.[1]
 - Neurotransmitters: Derivatives have been studied for their potential to modulate dopamine and serotonin signaling, with applications in neurological disorders like Parkinson's disease and depression.[1]
 - Anticancer Agents: Certain derivatives have shown promising antitumor activity in preclinical studies by potentially interfering with cancer cell proliferation pathways.[1]
- Organic Synthesis: Its unique seven-membered ring is used to create diverse and complex molecules.[1]
 - Novel Catalysts: Derivatives have been employed to develop new, efficient catalysts for organic reactions.[1]
- Agrochemicals: The biological activity of cycloheptylamine has led to investigations into its potential use in agrochemicals.[1]





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Applications of Cycloheptylamine

Spectroscopic Data

Spectroscopic analysis is essential for confirming the structure and purity of **cycloheptylamine**.

Technique	Availability	Reference
¹ H NMR	Data available	[7][9]
¹³ C NMR	Data available	[7][10]
Mass Spectrometry (MS)	Data available	[10][11]
Infrared (IR) Spectroscopy	Data available	
Raman Spectroscopy	Data available	[10]

Safety and Handling



Cycloheptylamine is classified as a hazardous chemical and requires strict safety protocols.[4]

- Hazards:
 - Flammable liquid and vapor (GHS Category 3).[4][10]
 - Causes severe skin burns and eye damage (GHS Category 1B).[4][10]
 - May cause respiratory irritation.[10]
- Handling:
 - Handle in a well-ventilated area, preferably under a chemical fume hood.[4][12]
 - Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a face shield.[4]
 - Keep away from heat, sparks, open flames, and other ignition sources.[4][12]
 - Use non-sparking tools and take precautionary measures against static discharge.[4][12]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][12]
 - Keep under an inert atmosphere as it can be air-sensitive.
 - Store away from strong oxidizing agents and acids.[4]

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